

# Application Notes and Protocols for Fenpicoxamid: A Novel Qi Inhibitor Fungicide

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## Compound of Interest

Compound Name: **C15H18Cl3NO3**

Cat. No.: **B12633930**

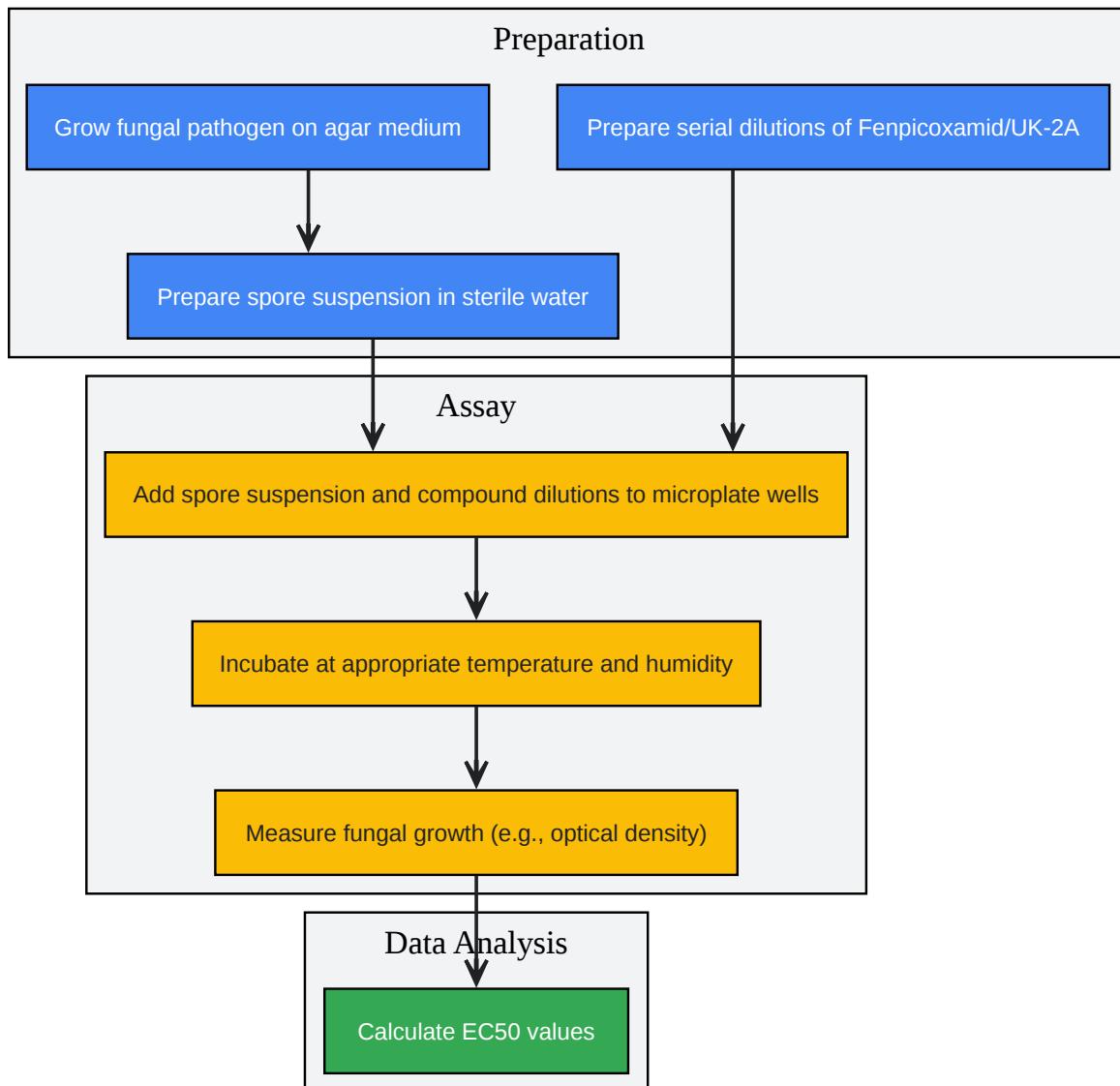
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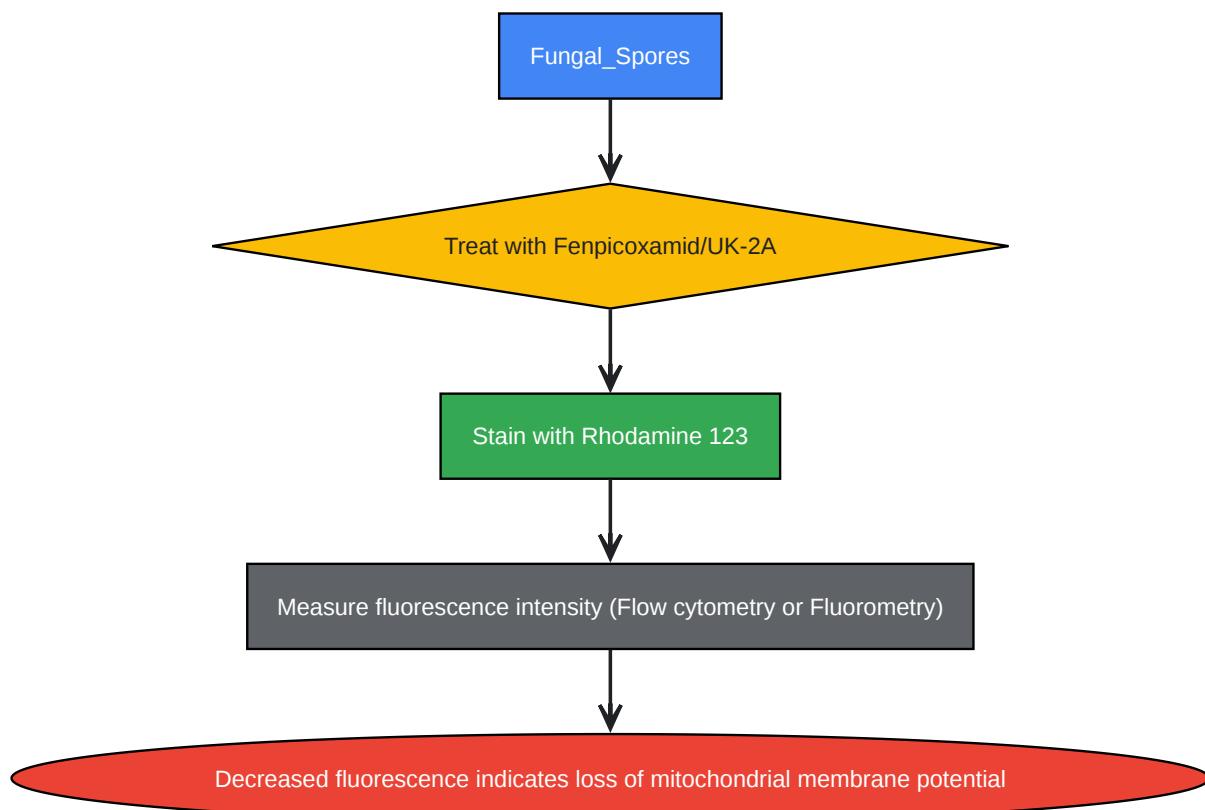
Introduction: Initial searches for an agricultural fungicide with the chemical formula **C15H18Cl3NO3** did not yield a recognized compound. However, extensive research exists for Fenpicoxamid, a novel fungicide with a related but different chemical structure. Fenpicoxamid is a derivative of the natural product UK-2A and is under development for the control of a broad range of Ascomycete plant pathogens, including *Zymoseptoria tritici* (wheat leaf blotch) and *Mycosphaerella fijiensis* (banana black Sigatoka).<sup>[1][2]</sup> This document provides detailed application notes and protocols based on the available scientific literature for Fenpicoxamid.

## Mechanism of Action

Fenpicoxamid functions as a Qi inhibitor fungicide.<sup>[1][2][3]</sup> It acts on the cytochrome bc1 complex (Complex III) of the mitochondrial respiratory chain, a critical component for energy production in fungi.<sup>[1][4]</sup> The fungicidally active molecule is its metabolite, UK-2A, which is formed after the application of Fenpicoxamid.<sup>[1][2][3]</sup> UK-2A binds to the Qi site of cytochrome b, disrupting the electron transport chain and leading to a rapid loss of mitochondrial membrane potential in fungal spores.<sup>[1][2][3]</sup> This mechanism is distinct from that of strobilurin fungicides, which bind to the Qo site of the same complex.<sup>[1]</sup>

Signaling Pathway of Fenpicoxamid Action:





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## References

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